

Application Notes and Protocols for NNC-0640 in Radioligand Binding Assays

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Compound of Interest

Compound Name: NNC-0640

Cat. No.: B1679352

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These application notes provide detailed protocols for utilizing **NNC-0640** in radioligand binding assays to characterize its interaction with the human glucagon receptor (GCGR) and the glucagon-like peptide-1 receptor (GLP-1R). **NNC-0640** is a potent negative allosteric modulator (NAM) of both receptors, making it a valuable tool for studying their pharmacology and for the development of novel therapeutics for metabolic diseases.

Introduction

NNC-0640 is a small molecule that binds to an allosteric site on the external surface of the transmembrane domain of the glucagon and GLP-1 receptors.^{[1][2]} As a negative allosteric modulator, it decreases the affinity and/or efficacy of orthosteric ligands, such as glucagon and GLP-1. Radioligand binding assays are a fundamental technique to quantify the affinity of ligands for their receptors. This document outlines the procedures for performing competitive binding assays to determine the binding affinity (K_i) of **NNC-0640** for GCGR and GLP-1R.

Data Presentation

The following tables summarize the quantitative data for **NNC-0640** and other relevant ligands for the glucagon and GLP-1 receptors.

Table 1: Binding Affinity of **NNC-0640** for Human Glucagon Receptor (GCGR)

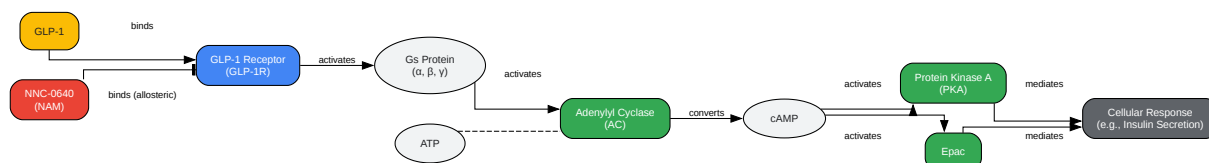
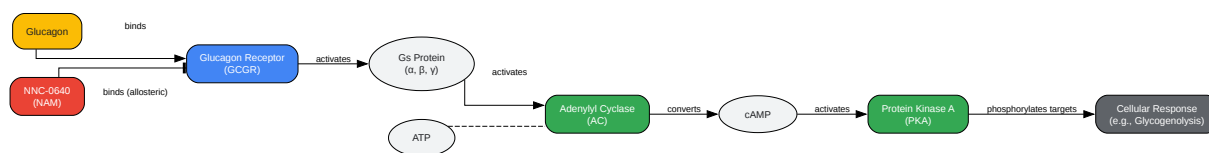
Compound	Parameter	Value	Receptor Source
NNC-0640	pKi	7.4	Recombinant human GCGR
NNC-0640	IC50	69.2 nM	Recombinant human GCGR

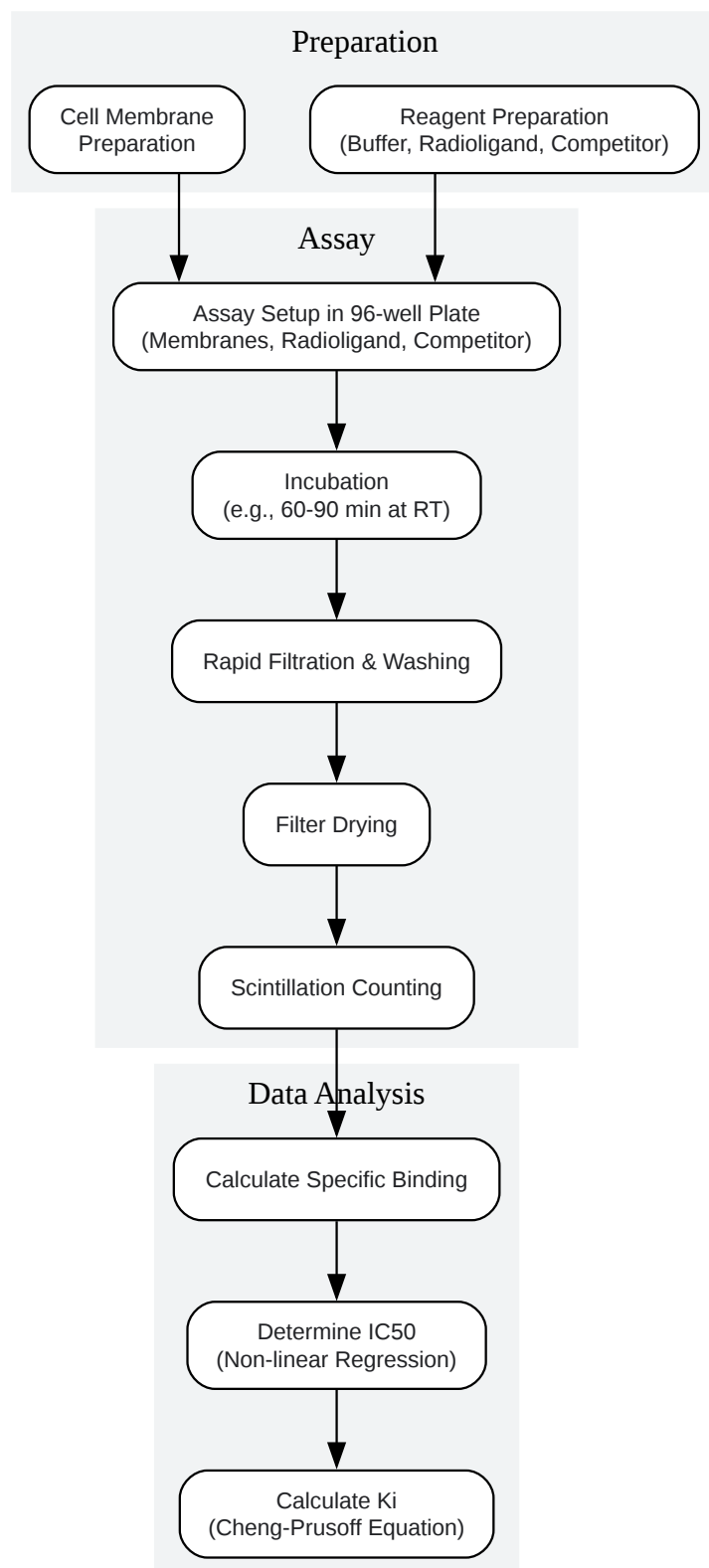
Table 2: Binding Affinities of Various Ligands for Human GLP-1 Receptor (GLP-1R)

Compound	Parameter	Value
GLP-1 (7-36)	IC50	1.18 nM
Exendin-4	IC50	1.3 nM
Semaglutide	IC50	1.13 μ M
Tirzepatide	IC50	645 nM
Retatrutide	IC50	720 nM
Danuglipron	IC50	2540 nM

Signaling Pathways

NNC-0640 modulates the signaling of both the glucagon and GLP-1 receptors, which are Class B G protein-coupled receptors (GPCRs). The primary signaling pathway for both receptors involves the activation of the Gs alpha subunit (G α s), which stimulates adenylyl cyclase (AC) to produce cyclic AMP (cAMP).





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References

- 1. Evaluation of commercially available glucagon receptor antibodies and glucagon receptor expression - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of Novel Allosteric Modulators Targeting an Extra-Helical Binding Site of GLP-1R Using Structure- and Ligand-Based Virtual Screening - PMC [pmc.ncbi.nlm.nih.gov]
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